

Live Cell Imaging with Fura Red AM: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fura Red*

Cat. No.: *B116846*

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Introduction

Fura Red AM is a fluorescent, ratiometric calcium indicator used for the quantitative measurement of intracellular calcium concentrations ($[Ca^{2+}]_i$) in live cells. As a membrane-permeant acetoxymethyl (AM) ester, it readily loads into cells, where intracellular esterases cleave the AM group, trapping the active **Fura Red** molecule. **Fura Red** is a visible light-excitable analog of Fura-2, which minimizes phototoxicity and cellular autofluorescence often associated with UV-excitable dyes.[1] Its ratiometric nature allows for accurate determination of $[Ca^{2+}]_i$, largely independent of dye concentration, cell thickness, and instrument settings.[2] This makes **Fura Red** AM a valuable tool for studying calcium signaling pathways in various research areas, including neuroscience, pharmacology, and drug discovery.

Principle of Ratiometric Calcium Imaging with Fura Red

Fura Red exhibits a shift in its fluorescence excitation spectrum upon binding to Ca^{2+} . While the emission wavelength remains relatively constant, the efficiency of excitation at different wavelengths changes. Specifically, when excited at approximately 435 nm, the fluorescence intensity is sensitive to Ca^{2+} binding.[3][4] In contrast, excitation at around 470-488 nm results in a Ca^{2+} -insensitive fluorescence signal (isosbestic point).[1][5] By taking the ratio of the fluorescence intensities emitted when excited at these two wavelengths, a quantitative

measure of intracellular calcium concentration can be obtained. This ratiometric approach corrects for variations in dye loading, photobleaching, and cell volume.[\[2\]](#)

Quantitative Data

The following table summarizes the key quantitative properties of **Fura Red**.

Property	Value	Reference
Excitation Wavelength (Ca ²⁺ -bound)	~435 nm	[3] [4]
Excitation Wavelength (Ca ²⁺ -free)	~470 nm	
Emission Wavelength	~639-660 nm	[1] [3] [5]
Dissociation Constant (Kd) for Ca ²⁺	~140-400 nM	[6] [7]
Molecular Weight	~1089 g/mol	[3]

Applications

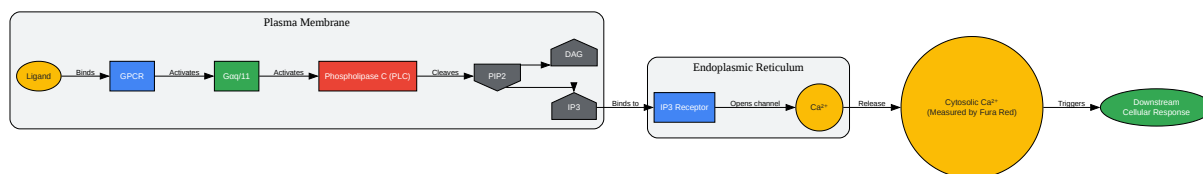
Fura Red AM is a versatile tool for investigating intracellular calcium dynamics in a wide range of applications, including:

- G-Protein Coupled Receptor (GPCR) signaling: Monitoring [Ca²⁺]_i changes in response to agonist or antagonist binding to GPCRs.
- Ion channel activity: Studying the function of voltage-gated and ligand-gated calcium channels.
- Neurotransmitter release: Investigating the role of calcium in synaptic transmission.
- Drug screening: High-throughput screening of compounds that modulate intracellular calcium levels.

- Cell death and apoptosis: Examining the role of calcium dysregulation in programmed cell death.

Signaling Pathway Diagram

A common application for **Fura Red** AM is the study of intracellular calcium release triggered by the activation of G-protein coupled receptors (GPCRs). The diagram below illustrates this signaling cascade.



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Caption: GPCR-mediated intracellular calcium release pathway.

Experimental Protocols

This section provides a detailed protocol for loading **Fura Red** AM into live cells and performing ratiometric calcium imaging.

Materials

- **Fura Red** AM (Acetoxymethyl ester)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic® F-127

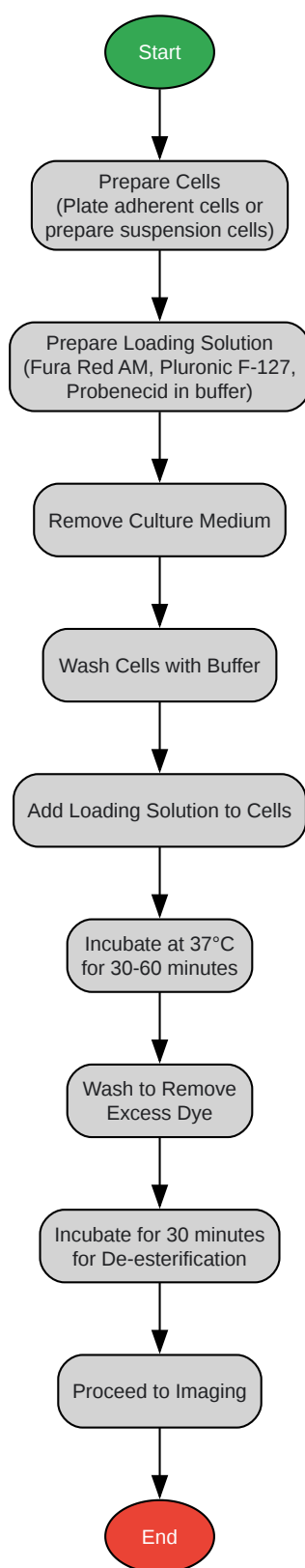
- Probenecid (optional, for cell lines with active anion transporters)
- Hanks' Balanced Salt Solution (HBSS) or other suitable physiological buffer
- Cell culture medium
- Adherent or suspension cells
- Fluorescence microscope or plate reader with appropriate filter sets for **Fura Red**

Stock Solution Preparation

- **Fura Red AM Stock Solution (2-5 mM):** Dissolve **Fura Red AM** in anhydrous DMSO to a final concentration of 2-5 mM. For example, to make a 2 mM stock solution from 1 mg of **Fura Red AM** (MW ~1089 g/mol), add approximately 459 μ L of DMSO. Vortex briefly to ensure complete dissolution. Store the stock solution in small aliquots at -20°C, protected from light and moisture.
- **Pluronic® F-127 Stock Solution (10% w/v):** Dissolve 1 g of Pluronic® F-127 in 10 mL of deionized water. This solution can be stored at 4°C.
- **Probenecid Stock Solution (250 mM):** Dissolve Probenecid in an equal molar amount of 1 M NaOH, and then bring to the final volume with HBSS or water. Store at 4°C.

Cell Loading Protocol

The following workflow outlines the general steps for loading cells with **Fura Red AM**.



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